

Standard Operating Procedure: Disposal of 25H-NBOMe Hydrochloride

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Compound of Interest

Compound Name: 25H-NBOMe hydrochloride

Cat. No.: B590917

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Audience: Researchers, scientists, and drug development professionals. Purpose: To provide essential, immediate safety and logistical information for the proper disposal of **25H-NBOMe hydrochloride**, a potent phenethylamine, ensuring the safety of laboratory personnel and compliance with regulations.

Immediate Safety Precautions

Due to the high potency and limited toxicological data of **25H-NBOMe hydrochloride**, extreme caution is required during any handling, including preparation for disposal. The toxicological properties of this compound have not been thoroughly investigated.^[1]

- **Personal Protective Equipment (PPE):** At a minimum, wear a lab coat, chemical-resistant gloves (nitrile is a common choice, but consult glove compatibility charts), and safety glasses with side shields or goggles.^[1] A NIOSH-approved respirator may be necessary if there is a risk of aerosolization or if handling powders outside of a containment device.
- **Engineering Controls:** Handle **25H-NBOMe hydrochloride** within a certified chemical fume hood or other appropriate containment device (e.g., a glove box) to prevent inhalation of dust or aerosols.^[1]
- **Emergency Equipment:** Ensure an eyewash station and safety shower are readily accessible.^[1] Have a spill kit appropriate for potent compounds readily available.

Hazard Identification and Waste Classification

25H-NBOMe hydrochloride must be managed as a hazardous chemical waste. It is categorized as a phenethylamine and should be treated as a potent, toxic substance.^[2] Under the Resource Conservation and Recovery Act (RCRA), a chemical waste is considered hazardous if it exhibits characteristics of ignitability, corrosivity, reactivity, or toxicity.^[3] Given its pharmacological activity and potential for harm, it is prudent to manage it as a toxic hazardous waste.

Do not dispose of **25H-NBOMe hydrochloride** down the drain or in the regular trash.^{[4][5]} This is strictly prohibited for such potent compounds to prevent environmental contamination and potential harm.^{[4][5]}

Hazard and Property Summary (Data from analogous compound 25I-NBOMe hydrochloride)	
GHS Classification	Acute Toxicity: Oral, Category 4; Skin Corrosion/Irritation, Category 2; Serious Eye Damage/Eye Irritation, Category 2; Specific Target Organ Toxicity (single exposure), Category 3. ^[1]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. ^[1]
Signal Word	Warning. ^[1]
Solubility	Soluble in DMSO (≥ 10 mg/ml), Ethanol (≥ 10 mg/ml); Sparingly soluble in PBS (pH 7.2) (1-10 mg/ml). ^[2]
Incompatible Materials	Strong oxidizing agents. ^[6]

Step-by-Step Disposal Protocol

This procedure outlines the process from identifying the material as waste to its final collection by authorized personnel.

3.1 Waste Segregation and Containment

- Identify Waste: A chemical becomes a waste when it is no longer intended for use.^[7] This includes expired material, contaminated stock, or residual amounts from experiments.
- Select a Container:
 - Use the original container if it is in good condition (no cracks, secure lid).
 - If the original container cannot be used, select a new, clean, leak-proof container made of a compatible material (e.g., amber glass for solids or solutions). The container must have a secure, tight-fitting lid.^{[7][8]}
 - Do not use food-grade containers like milk jugs.^[3]
- Collect Waste:
 - Solid Waste: Collect pure **25H-NBOMe hydrochloride** powder, contaminated labware (e.g., weigh boats, pipette tips), and contaminated PPE (e.g., gloves) in a designated, robust plastic bag or container. Seal the bag and place it inside the primary hazardous waste container.
 - Liquid Waste: Collect solutions containing **25H-NBOMe hydrochloride** in a designated, leak-proof liquid waste container. Do not mix with incompatible waste streams (e.g., strong oxidizers).^[6] Keep aqueous and organic solvent waste separate.^[9]
- Keep Containers Closed: Hazardous waste containers must be kept closed at all times except when adding waste.^{[3][7]} This is a common regulatory violation and a critical safety measure to prevent spills and exposure.^[3]

3.2 Waste Labeling

Properly labeling the waste container is critical for safety and regulatory compliance.

- Attach a Hazardous Waste Label: Affix a completed hazardous waste label to the container as soon as the first drop of waste is added.^[7]
- Complete the Label: The label must include:
 - The words "Hazardous Waste".

- The full chemical name: "**25H-NBOMe hydrochloride**". Do not use abbreviations.
- The approximate concentration and quantity of the waste.
- All other components of the waste mixture (e.g., "Methanol," "Water").
- The date accumulation started (the day the first waste was added).
- The name of the principal investigator and the laboratory location.

3.3 Storage

- Designate a Storage Area: Store the sealed and labeled waste container in a designated, secure area within the laboratory that is accessible only to trained personnel.[\[8\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin or tray that is large enough to hold the entire contents in case of a leak.[\[7\]](#)
- Segregate Incompatibles: Ensure the container is stored away from incompatible materials.[\[7\]](#)

3.4 Arranging for Disposal

- Contact EH&S: Contact your institution's Environmental Health & Safety (EH&S) department or equivalent hazardous waste management office to schedule a pickup.[\[7\]](#)
- Follow Institutional Procedures: Adhere to all institutional guidelines for waste pickup requests and documentation. Do not allow waste to accumulate for more than six months.[\[5\]](#)

Decontamination and Spill Control

4.1 Spill Management

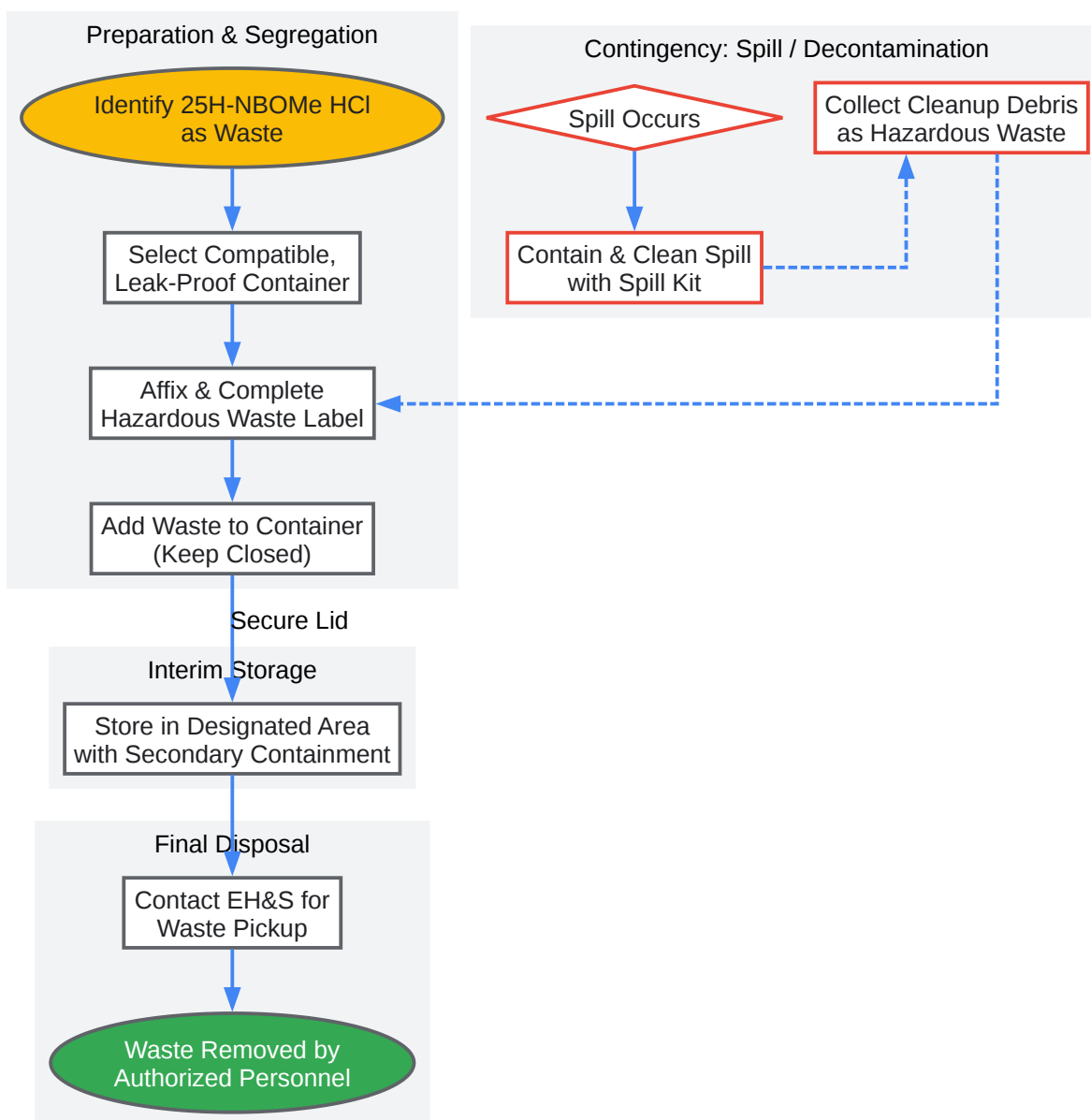
- Evacuate and Alert: If a spill occurs, alert others in the area and evacuate if necessary.
- Contain: If safe to do so, contain the spill and prevent it from spreading or entering drains.
- Clean-up:

- Wear appropriate PPE.
- For a small powder spill, gently cover with a damp paper towel to avoid raising dust.
- For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or chemical sorbent).
- Collect all cleanup materials into a designated hazardous waste container and label it appropriately.^[1]
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.

4.2 Decontamination of Labware

- Gross Decontamination: Whenever possible, decontaminate grossly contaminated labware to minimize the volume of hazardous waste.^[10]
- Triple Rinsing: For empty containers that held **25H-NBOMe hydrochloride**, triple-rinse with a suitable solvent (e.g., ethanol or methanol) capable of dissolving the compound.^[7]
- Collect Rinsate:Crucially, the rinsate from this procedure must be collected and managed as hazardous waste.^{[7][9]}
- Final Cleaning: After triple rinsing and collecting the rinsate, the container can be washed with soap and water. The labels must be fully removed or defaced before the container is discarded or reused for compatible waste.^[5]

Disposal Workflow Diagram



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Caption: Decision workflow for the safe disposal of **25H-NBOMe hydrochloride**.

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